

KDM4C-IN-1: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: *Kdm4C-IN-1*

Cat. No.: *B15584669*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

KDM4C-IN-1 is a potent and selective inhibitor of the histone lysine demethylase KDM4C, with a reported IC₅₀ of 8 nM. It has demonstrated efficacy in inhibiting the growth of various cancer cell lines, including HepG2 and A549 cells.[1][2] This document provides detailed application notes and protocols for the solubility and preparation of **KDM4C-IN-1** for use in cell culture experiments, aiding researchers in the fields of epigenetics, oncology, and drug discovery.

Data Presentation

KDM4C-IN-1 Properties and Activity

| Parameter | Value | Reference |
|--------------------|--------------|-----------|
| Molecular Formula | C14H13N5O3 | [2] |
| Molecular Weight | 299.28 g/mol | [2] |
| IC50 (KDM4C) | 8 nM | [1][2] |
| IC50 (HepG2 cells) | 0.8 μ M | [1][2] |
| IC50 (A549 cells) | 1.1 μ M | [1][2] |

Solubility of KDM4C-IN-1

| Solvent | Concentration | Remarks |
|---------|---------------------------|--|
| DMSO | ≥ 3 mg/mL (10.02 mM) | Use freshly opened DMSO as it is hygroscopic, which can affect solubility. Saturation is unknown above this concentration.[1][2] |

Stock Solution Preparation (for 1 mg of KDM4C-IN-1)

| Desired Stock Concentration | Volume of DMSO to Add |
|-----------------------------|-----------------------|
| 10 mM | 334.14 μ L |
| 5 mM | 668.27 μ L |
| 1 mM | 3.3414 mL |

Experimental Protocols

Protocol 1: Preparation of KDM4C-IN-1 Stock Solution

Materials:

- KDM4C-IN-1 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **KDM4C-IN-1** powder in a sterile microcentrifuge tube.
- Adding Solvent: Based on the desired stock concentration (refer to the Stock Solution Preparation table), add the calculated volume of anhydrous DMSO to the tube containing the **KDM4C-IN-1** powder.
- Dissolution: Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[1]

Protocol 2: Preparation of Working Solutions for Cell Culture

Materials:

- **KDM4C-IN-1** stock solution (e.g., 10 mM in DMSO)
- Sterile, complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

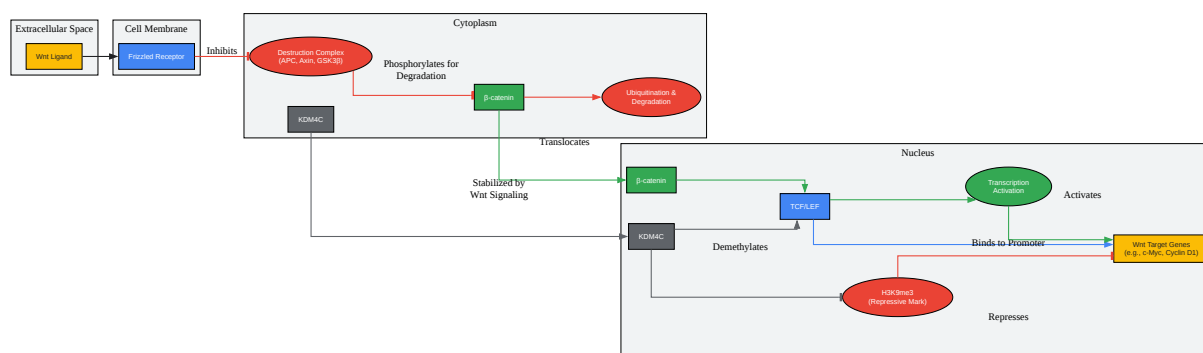
Procedure:

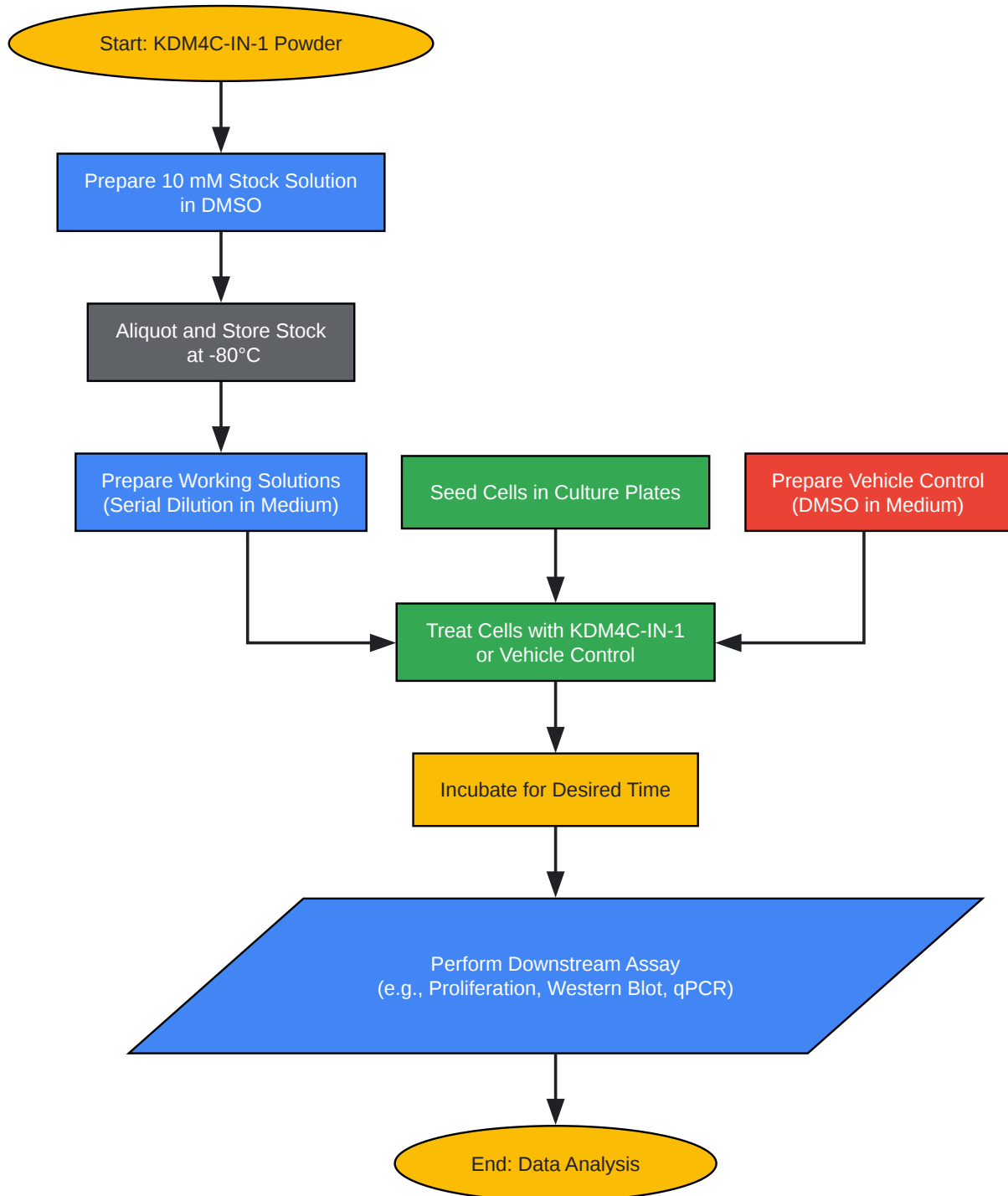
- Thawing the Stock Solution: Thaw a single aliquot of the **KDM4C-IN-1** stock solution at room temperature.

- Serial Dilutions: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to prepare intermediate dilutions to ensure accuracy.
 - Example for a 10 μM final concentration from a 10 mM stock:
 - Prepare a 1:100 intermediate dilution by adding 2 μL of the 10 mM stock to 198 μL of cell culture medium. This results in a 100 μM intermediate solution.
 - Prepare the final 10 μM working solution by performing a 1:10 dilution of the 100 μM intermediate solution in your final volume of cell culture medium (e.g., add 100 μL of the 100 μM solution to 900 μL of medium).
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the **KDM4C-IN-1** working solution. This is crucial to control for any effects of the solvent on the cells. The final DMSO concentration in the cell culture medium should ideally be kept below 0.5% (v/v) to minimize toxicity.
- Cell Treatment: Remove the existing medium from your cultured cells and replace it with the freshly prepared medium containing the desired concentrations of **KDM4C-IN-1** or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Mandatory Visualizations

KDM4C Signaling in the Wnt/ β -catenin Pathway





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References

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